

Physical and chemical properties of Dimethyl maleate

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Compound of Interest

Compound Name: Dimethyl maleate

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An In-depth Technical Guide to the Physical and Chemical Properties of **Dimethyl Maleate**

Abstract

Dimethyl maleate (DMM) is a versatile organic compound with the chemical formula $C_6H_8O_4$. [1] As the dimethyl ester of maleic acid, it serves as a crucial intermediate and additive in a wide array of industrial and synthetic applications, from the production of plastics, pigments, and pharmaceuticals to its use in paints, adhesives, and copolymers.[1][2] Its utility is largely derived from its reactivity as a dienophile in Diels-Alder reactions and its ability to undergo various addition reactions and polymerizations.[2][3] This technical guide provides a comprehensive overview of the core physical and chemical properties of **dimethyl maleate**, detailed experimental protocols for its synthesis and analysis, and an examination of its key chemical transformations.

Physical and Chemical Properties

Dimethyl maleate is a clear, colorless, and oily liquid with a pungent odor.[1][4] It is stable under normal conditions but is incompatible with strong acids, bases, oxidizing agents, and reducing agents.[3][5]

Identifiers and General Properties

Property	Value
IUPAC Name	dimethyl (Z)-but-2-enedioate[6]
Synonyms	Methyl maleate, Dimethyl cis-butenedioate, Maleic acid dimethyl ester[6][7]
CAS Number	624-48-6[7]
Molecular Formula	C ₆ H ₈ O ₄ [1]
Molar Mass	144.13 g/mol [1]
Appearance	Clear, colorless, oily liquid[1]
Odor	Pungent[4]

Thermodynamic and Physical Properties

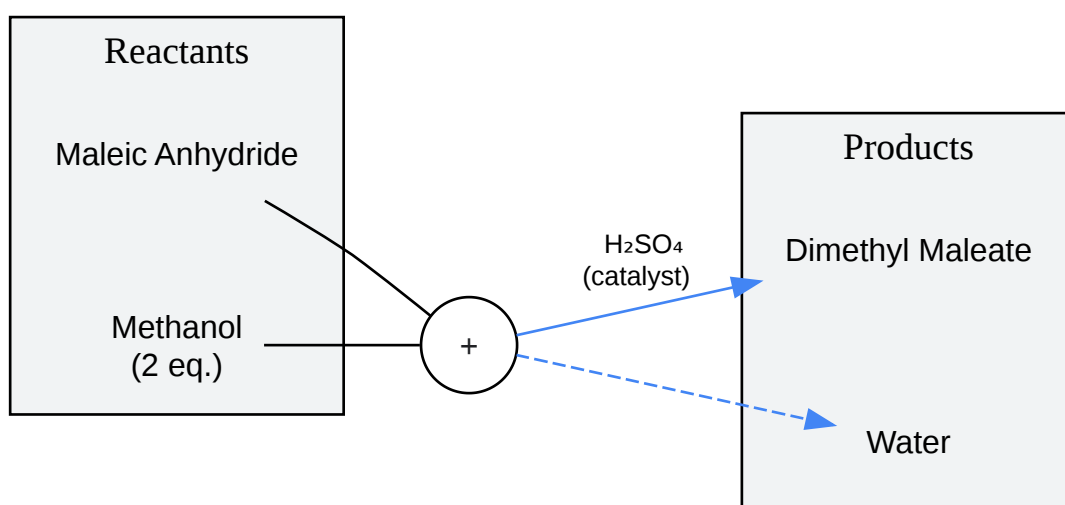
Property	Value	Conditions
Boiling Point	204-207 °C[1]	760 mmHg
Melting Point	-17 °C[1]	-
Flash Point	95 °C[1]	Open cup
Density	1.152 g/cm ³ [7]	25 °C
Refractive Index	1.441[5]	20 °C
Vapor Pressure	1 mmHg[7]	45.7 °C
Solubility in Water	Slightly soluble[1]; 77.9 g/L	20 °C
log Pow	0.52	35 °C, pH 7

Chemical Reactivity and Applications

The chemical behavior of **dimethyl maleate** is dominated by the presence of the electron-deficient carbon-carbon double bond and the two ester functional groups. This structure makes it an excellent substrate for a variety of chemical transformations.

Synthesis

Dimethyl maleate is commonly synthesized via the esterification of maleic anhydride or maleic acid with methanol, typically in the presence of an acid catalyst like sulfuric acid.[1][2] The reaction proceeds through a nucleophilic acyl substitution to form the monomethyl ester, followed by a Fischer esterification to yield the dimethyl ester.[1] Catalytic distillation using cation exchange resins is also an effective method for its production, with reported yields of up to 99%.[8]

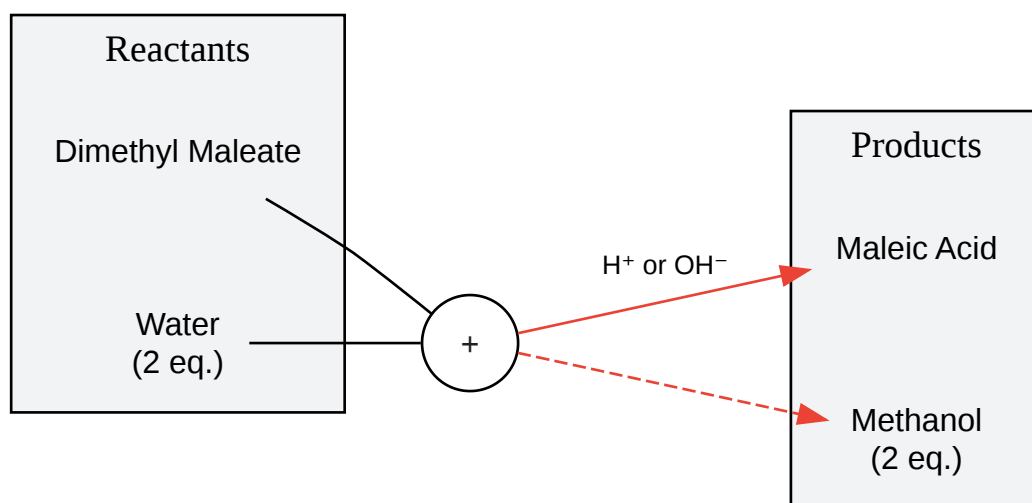


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Caption: Synthesis of **Dimethyl Maleate** from Maleic Anhydride.

Hydrolysis

The ester groups of **dimethyl maleate** can be hydrolyzed to yield maleic acid or the monomethyl ester of maleic acid, depending on the reaction conditions.[1] This reaction is the reverse of the esterification process used for its synthesis.



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Caption: Hydrolysis of **Dimethyl Maleate** to Maleic Acid.

Addition Reactions

Dimethyl maleate is a well-known dienophile and readily participates in Diels-Alder reactions. [2][6] It also serves as a Michael acceptor, undergoing conjugate addition with various nucleophiles.[9] For instance, the aza-Michael addition of amines to the double bond is a common reaction.[10]

Polymerization

While homopolymerization of **dimethyl maleate** is challenging, it is frequently used as a comonomer in copolymerization reactions with vinyl monomers like styrene and vinyl acetate. [4][11] The incorporation of DMM into polymer chains can improve properties such as flexibility, adhesion, and hardness.[2][4] It can also increase the glass transition temperature of polymers like PVC and polystyrene.[1][2]

Experimental Protocols

Synthesis of Dimethyl Maleate from Maleic Acid

This protocol describes the synthesis of **dimethyl maleate** via the acid-catalyzed esterification of maleic acid with methanol.[12]

- Materials:
 - Maleic acid (25.0 g, 216 mmol)
 - Methanol (250 mL)
 - Concentrated sulfuric acid (2.5 mL)
 - Ethyl acetate
 - Saturated sodium bicarbonate solution
 - Deionized water
 - Magnesium sulfate (MgSO_4)
 - Procedure:
 - Dissolve maleic acid in methanol in a round-bottom flask.
 - Carefully add concentrated sulfuric acid dropwise to the solution.
 - Reflux the mixture at 75 °C for 16 hours.
 - Remove the methanol using a rotary evaporator.
 - Add 100 mL of ethyl acetate to the residue.
 - Wash the organic solution twice with 20 mL of saturated sodium bicarbonate solution, followed by a single wash with 20 mL of deionized water.
 - Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to obtain the crude product.
 - Purify the product by distillation (140 °C at 190 mbar) to yield a clear, colorless, oily liquid.
- [\[12\]](#)

Boiling Point Determination (Micro-Boiling Point Method)

This method is suitable for determining the boiling point of small quantities of liquid.[\[13\]](#)[\[14\]](#)

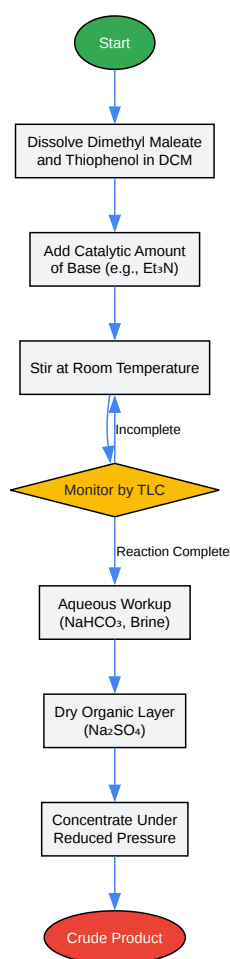
- Apparatus:
 - Small test tube
 - Capillary tube (sealed at one end)
 - Thermometer
 - Heating bath (e.g., Thiele tube with oil)
- Procedure:
 - Place a small amount of **dimethyl maleate** into the test tube.
 - Invert the capillary tube and place it in the test tube with the open end submerged in the liquid.
 - Attach the test tube to a thermometer and heat the assembly in the heating bath.
 - Heat gently until a continuous stream of bubbles emerges from the open end of the capillary tube.[\[14\]](#)
 - Remove the heat source and allow the apparatus to cool.
 - Record the temperature at the precise moment the bubbling stops and the liquid begins to be drawn into the capillary tube. This temperature is the boiling point.[\[13\]](#)[\[14\]](#)

Aza-Michael Addition of a Thiol

This protocol provides a general procedure for the conjugate addition of a thiol to an α,β -unsaturated ester like **dimethyl maleate**.[\[9\]](#)

- Materials:

- **Dimethyl maleate** (1.0 equivalent)
- Thiophenol (1.0 equivalent)
- Base catalyst (e.g., triethylamine, Et₃N, 1-5 mol%)
- Solvent (e.g., dichloromethane, DCM)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Procedure:
 - Dissolve **dimethyl maleate** and thiophenol in DCM in a round-bottom flask.
 - Add a catalytic amount of Et₃N to the mixture.
 - Stir the reaction at room temperature and monitor its progress by thin-layer chromatography (TLC).
 - Upon completion, wash the reaction mixture with saturated NaHCO₃ solution to remove the catalyst.
 - Wash the organic layer with brine.
 - Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude product.



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Caption: Experimental workflow for a Thia-Michael addition.

Spectroscopic Analysis

Spectroscopic methods are essential for the structural elucidation and purity assessment of **dimethyl maleate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR: The ¹H NMR spectrum of **dimethyl maleate** is simple and characteristic. In CDCl₃, it shows a singlet for the two equivalent vinylic protons at approximately δ 6.26 ppm and a singlet for the six equivalent methyl protons of the ester groups at approximately δ 3.79 ppm. [\[12\]](#)[\[15\]](#)

- ^{13}C NMR: The proton-decoupled ^{13}C NMR spectrum in CDCl_3 typically shows signals for the methyl carbons around δ 51.7 ppm, the vinylic carbons around δ 129.8 ppm, and the carbonyl carbons around δ 165.5 ppm.[16]

Infrared (IR) Spectroscopy

The IR spectrum of **dimethyl maleate** displays characteristic absorption bands for the C=O stretching of the α,β -unsaturated ester at approximately 1740-1705 cm^{-1} and for the C=C stretching around 1645 cm^{-1} . [17][18]

Caption: Logical workflow for spectroscopic confirmation.

Safety Information

Dimethyl maleate is classified as harmful if swallowed or in contact with skin.[19] It can cause skin and eye irritation and may cause an allergic skin reaction and respiratory irritation.[7]

GHS Hazard Statements

Code	Statement
H302	Harmful if swallowed[6]
H314	Causes severe skin burns and eye damage[1]
H317	May cause an allergic skin reaction[1]
H335	May cause respiratory irritation[1]

Appropriate personal protective equipment, including gloves and safety goggles, should be worn when handling this chemical, and work should be conducted in a well-ventilated area.[20]

Conclusion

Dimethyl maleate is a valuable and versatile chemical intermediate with a well-defined set of physical and chemical properties. Its reactivity, particularly in addition and polymerization reactions, has led to its widespread use in the synthesis of a diverse range of materials. A thorough understanding of its properties, reaction protocols, and safety considerations is essential for its effective and safe application in research and industry.

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